

Application Notes and Protocols: Preparation of Bay 61-3606 Stock Solution with DMSO

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Compound of Interest

Compound Name: Bay 61-3606

Cat. No.: B1667820

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This document provides detailed protocols for the preparation, storage, and handling of a Dimethyl Sulfoxide (DMSO) stock solution of **Bay 61-3606**, a potent and selective inhibitor of Spleen Tyrosine Kinase (Syk).

Introduction

Bay 61-3606 is a cell-permeable, ATP-competitive, and reversible inhibitor of Syk, a non-receptor tyrosine kinase crucial for signal transduction in hematopoietic cells.[1][2][3] It plays a key role in B-cell receptor (BCR) and Fc receptor (FcR) signaling pathways, making it a valuable tool for studying allergic and inflammatory responses, as well as certain types of cancer.[4][5][6] Accurate preparation of a stable stock solution is the first critical step for reliable and reproducible experimental results. DMSO is the recommended solvent for **Bay 61-3606**. [1][2][4][5][6][7]

Physicochemical and Solubility Data

Proper stock solution preparation requires accurate information regarding the compound's molecular weight and solubility. **Bay 61-3606** is available in different forms (e.g., free base, hydrochloride, dihydrochloride), which have different molecular weights. It is critical to confirm the specific form of the compound from the product vial or Certificate of Analysis before preparation. The data below pertains to the commonly used dihydrochloride form unless otherwise specified.

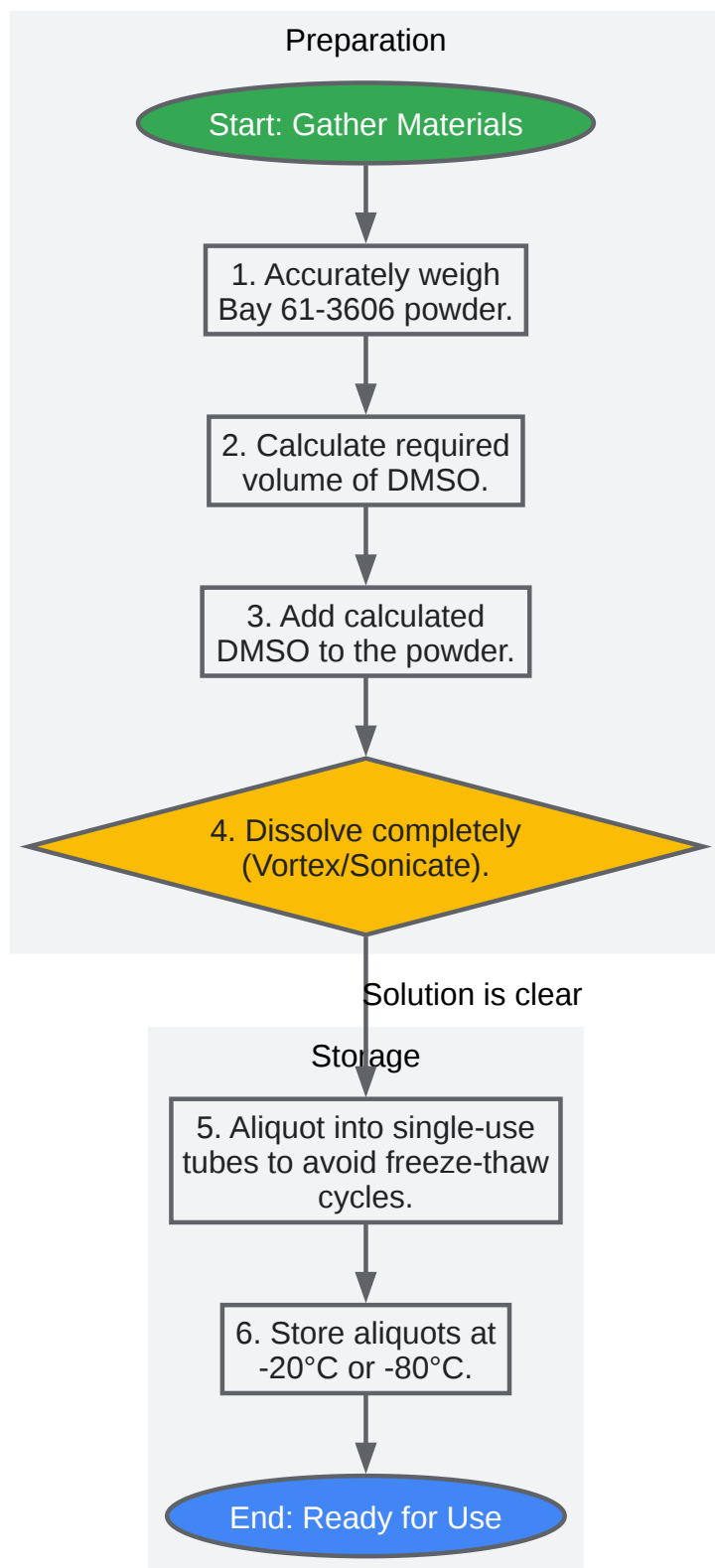
Parameter	Value	Source
Compound Name	Bay 61-3606	[8][9]
Target	Spleen Tyrosine Kinase (Syk)	[2][4][5]
Inhibitor Constant (Ki)	7.5 nM	[1][4][5]
IC ₅₀	10 nM	[1][7]
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₃ · 2HCl (dihydrochloride)	[4][5]
Molecular Weight	463.32 g/mol (dihydrochloride)	[4][5]
426.86 g/mol (hydrochloride)	[1]	
390.40 g/mol (free base)	[7][8][9]	
Appearance	Yellow solid	[1][7]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][2][4][5][6][7]
Solubility in DMSO	6-14 mg/mL (approx. 13-30 mM as dihydrochloride)	[4][5]
Insolubility	Water, Ethanol	[4][5]

Note: The solubility of **Bay 61-3606** in DMSO can be affected by the purity and water content of the solvent. Using fresh, anhydrous, or molecular sieve-dried DMSO is strongly recommended, as moisture can significantly reduce solubility.[1][4]

Experimental Protocols

- **Bay 61-3606** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips

- Vortex mixer
- Sonicator (optional, but recommended)[3][6]
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses



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Caption: Workflow for preparing **Bay 61-3606** DMSO stock solution.

This protocol uses **Bay 61-3606** dihydrochloride (MW: 463.32 g/mol) as an example. Adjust calculations based on the actual molecular weight of your compound.

- Determine Required Mass: To prepare 1 mL of a 10 mM stock solution, you need to calculate the mass of **Bay 61-3606** dihydrochloride.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times (1 \text{ mL} / 1000 \text{ mL/L}) \times 463.32 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 4.63 \text{ mg}$
- Weighing: Carefully weigh out 4.63 mg of **Bay 61-3606** powder and place it into a sterile microcentrifuge tube or vial. Due to the small quantity, using a calibrated analytical balance is essential.
- Solvent Addition: Add 1 mL of fresh, high-purity DMSO to the tube containing the powder.
- Dissolution:
 - Close the tube tightly and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming (e.g., to 37°C) can also aid dissolution, but avoid excessive heat.[\[6\]](#)
 - Visually inspect the solution against a light source to ensure there are no visible particles and the solution is clear.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.[\[1\]](#)
 - Label the tubes clearly with the compound name, concentration, date, and solvent.
 - For short-term storage (up to 1 month), store at -20°C.[\[1\]](#)[\[4\]](#)
 - For long-term storage (6 months to 1 year), store at -80°C.[\[1\]](#)[\[3\]](#)[\[6\]](#)

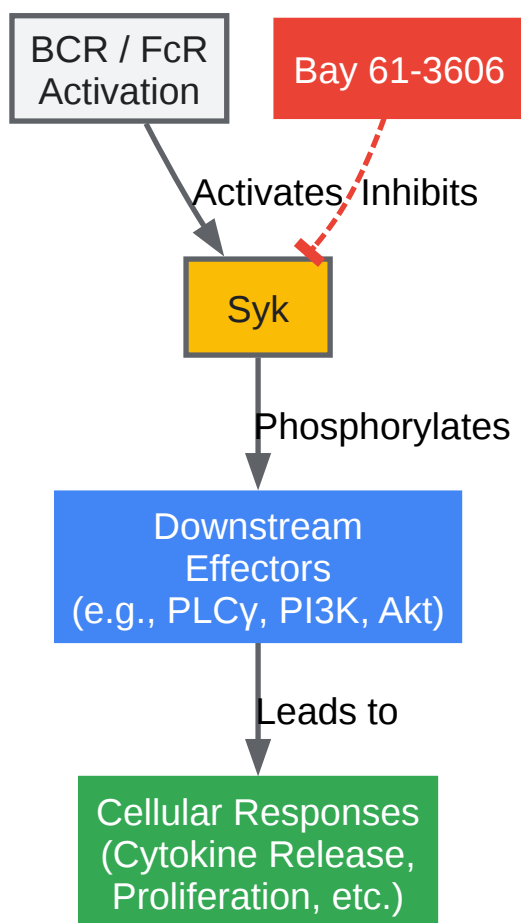
- Protect the stock solution from light.[\[7\]](#)

For cell-based assays, it is recommended to prepare a stock solution at a concentration at least 1000 times higher than the final working concentration to minimize the final DMSO concentration in the culture medium.[\[6\]](#)

- Example: To achieve a final concentration of 10 μ M in a cell culture well containing 1 mL of medium, add 1 μ L of the 10 mM stock solution.
- Best Practice: To avoid precipitation when diluting into aqueous media, perform a serial dilution. First, dilute the 10 mM stock in DMSO to an intermediate concentration (e.g., 1 mM), and then add this solution to the aqueous buffer or cell culture medium.[\[6\]](#) Pre-warming the medium to 37°C can also help prevent precipitation.[\[6\]](#)

Mechanism of Action: Syk Inhibition Pathway

Bay 61-3606 exerts its effect by competitively binding to the ATP pocket of Syk, preventing its phosphorylation and activation. This blocks the entire downstream signaling cascade that is initiated by B-cell or Fc receptors, ultimately inhibiting cellular responses like degranulation, cytokine release, and proliferation.



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Caption: **Bay 61-3606** inhibits the Syk signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. 化合物 BAY 61-3606|T4263|TargetMol 品牌:TargetMol 美国 - ChemicalBook [m.chemicalbook.com]

- 4. selleckchem.com [selleckchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. BAY 61-3606 | Syk | Apoptosis | TargetMol [targetmol.com]
- 7. Syk Inhibitor IV, BAY 61-3606 [merckmillipore.com]
- 8. scbt.com [scbt.com]
- 9. Compound BAY 61-3606 - Chemdiv [chemdiv.com]
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